

Phenyl carbamate CAS number and molecular weight

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Compound of Interest

Compound Name: Phenyl carbamate

Cat. No.: B146086

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An In-depth Technical Guide to Phenyl Carbamate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **phenyl carbamate**, a key organic compound with significant applications in medicinal chemistry and organic synthesis. This document details its fundamental properties, synthesis protocols, and biological significance, with a focus on its role as a precursor and a pharmacologically relevant scaffold.

Core Properties of Phenyl Carbamate

Phenyl carbamate is a stable, white crystalline solid. Its fundamental chemical and physical properties are summarized below, providing essential data for laboratory and research applications.

Property	Value
CAS Number	622-46-8
Molecular Formula	C ₇ H ₇ NO ₂
Molecular Weight	137.14 g/mol
Melting Point	149-152 °C
Appearance	White powder
Solubility	Soluble in water
SMILES	<chem>C1=CC=C(C=C1)OC(=O)N</chem>
InChI Key	BSCCSDNZEIHXOK-UHFFFAOYSA-N

Synthesis of Phenyl Carbamates: Experimental Protocols

The synthesis of **phenyl carbamates** can be achieved through several routes. A common and efficient laboratory-scale method involves the reaction of an amine with phenyl chloroformate. This reaction is versatile and can be adapted for a wide range of primary and secondary amines.

This protocol outlines the synthesis of a substituted **phenyl carbamate** from a primary or secondary amine and phenyl chloroformate.

Materials:

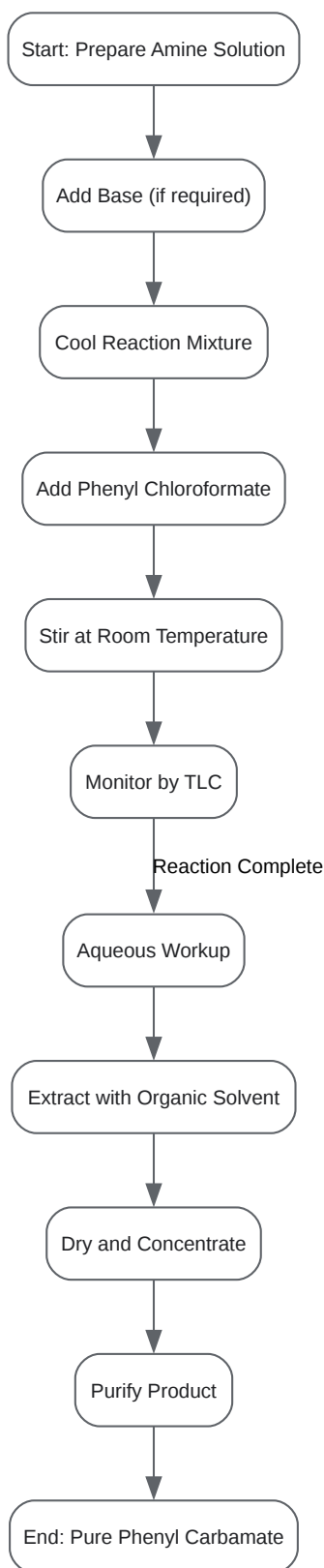
- Amine (1.0 equivalent)
- Phenyl chloroformate (1.1 equivalents)
- Anhydrous solvent (e.g., Tetrahydrofuran (THF), Ethyl Acetate)
- Base (e.g., Triethylamine, Sodium Bicarbonate) (1.0-1.2 equivalents, if required)
- Round-bottom flask

- Magnetic stirrer
- Inert atmosphere (e.g., Argon or Nitrogen)

Procedure:

- Dissolve the amine (1.0 equivalent) in the chosen anhydrous solvent in a round-bottom flask under an inert atmosphere.
- If the amine is used as a salt or an acid scavenger is needed, add the base (1.0-1.2 equivalents).
- Cool the mixture to the desired temperature, typically between 0 °C and room temperature.
- Add phenyl chloroformate (1.1 equivalents) dropwise to the stirred amine solution. The phenyl chloroformate can be added neat or dissolved in a small amount of the reaction solvent.
- Allow the reaction to stir at room temperature. Monitor the progress of the reaction using Thin-Layer Chromatography (TLC) until the starting material is consumed.
- Upon completion, dilute the reaction mixture with a 1 N NaOH aqueous solution.
- Extract the aqueous mixture twice with a suitable organic solvent, such as dichloromethane.
- Combine the organic extracts, wash with brine, and dry over anhydrous magnesium sulfate (MgSO_4).
- Filter the mixture and remove the solvent under reduced pressure.
- Purify the crude product by a suitable method, such as column chromatography or recrystallization, to yield the desired **phenyl carbamate**.^{[1][2]}

The following diagram illustrates the logical workflow for the synthesis of **phenyl carbamates** from amines and phenyl chloroformate.



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Caption: General workflow for **phenyl carbamate** synthesis.

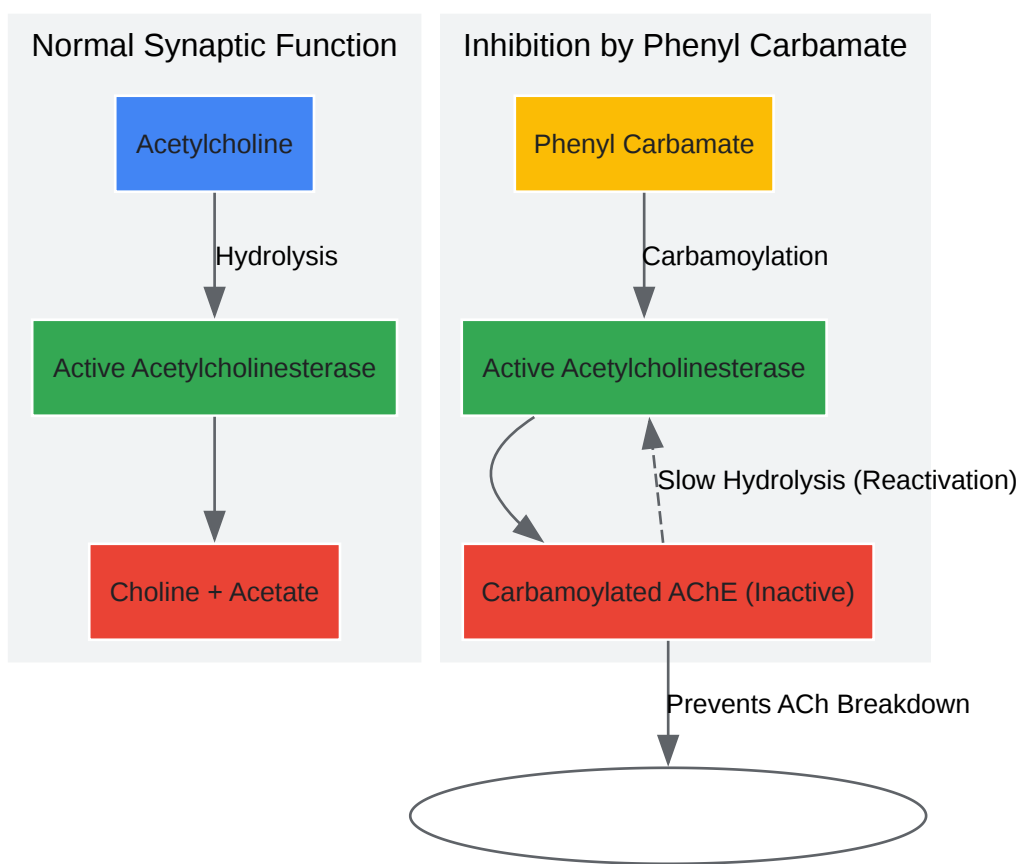
Biological Activity and Mechanism of Action

Carbamates are a significant class of compounds in medicinal chemistry, with many exhibiting potent biological activities.^[3] Phenylcarbamates, in particular, have been investigated for their ability to act as inhibitors of acetylcholinesterase (AChE), an enzyme critical in the regulation of neurotransmission.

The primary mechanism of action for many biologically active carbamates is the inhibition of acetylcholinesterase.^[4] This enzyme is responsible for the hydrolysis of the neurotransmitter acetylcholine in the synaptic cleft. Inhibition of AChE leads to an increase in the concentration and duration of action of acetylcholine, which is a therapeutic strategy for conditions such as Alzheimer's disease and myasthenia gravis.^[1]

The inhibition process involves the carbamoylation of a serine residue within the active site of the acetylcholinesterase enzyme. This reaction forms a covalent bond between the carbamate and the enzyme, rendering the enzyme inactive. Unlike the effectively irreversible phosphorylation by organophosphates, the carbamoylation by carbamates is reversible, as the carbamate group is slowly hydrolyzed from the enzyme's active site, allowing for the regeneration of the active enzyme.^{[4][5]}

The diagram below illustrates the mechanism of acetylcholinesterase inhibition by a **phenyl carbamate**.



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Caption: Mechanism of acetylcholinesterase inhibition.

Applications in Drug Discovery and Development

The carbamate functional group is a valuable component in modern drug design.[1] **Phenyl carbamates** serve as important intermediates in the synthesis of a wide array of pharmaceutical compounds. Their utility stems from their stability and their ability to act as bioisosteres for amide bonds, which can enhance the metabolic stability of drug candidates.[1] Furthermore, the carbamate moiety can be directly involved in binding to biological targets, forming crucial hydrogen bonds and other interactions.

Phenylcarbamates have been specifically investigated as central nervous system (CNS)-selective acetylcholinesterase inhibitors. This selectivity is advantageous as it can reduce the peripheral cholinergic side effects often associated with less selective inhibitors.

Conclusion

Phenyl carbamate is a compound of significant interest to researchers in the fields of organic synthesis, medicinal chemistry, and drug development. Its well-defined properties and versatile reactivity make it a valuable building block for the creation of complex molecules. The biological activity of the carbamate moiety, particularly as an acetylcholinesterase inhibitor, continues to be an active area of research, with the potential for the development of new therapeutics for neurological disorders. This guide provides a foundational understanding of **phenyl carbamate**, offering both the practical data and the conceptual framework necessary for its effective use in a research setting.

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